

Technical Guide: Physicochemical Properties of 7-Methoxy-1,4-benzothiazin-3-one

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 7-Methoxy-1,4-benzothiazin-3-one

Cat. No.: B184911

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the core physicochemical properties of **7-Methoxy-1,4-benzothiazin-3-one**, a compound of interest in chemical and pharmaceutical research. The data presented is compiled from publicly available chemical databases.

Core Molecular Data

The fundamental molecular characteristics of **7-Methoxy-1,4-benzothiazin-3-one** are essential for a wide range of applications, from analytical method development to computational modeling. The key quantitative data for this compound are summarized below.

Property	Value	Reference
Molecular Formula	C ₉ H ₉ NO ₂ S	[1][2]
Molecular Weight	195.24 g/mol	[2]
Monoisotopic Mass	195.0354 Da	[1]
CAS Number	22726-30-3	[2][3]

Experimental Protocols

The determination of a compound's molecular weight is not typically described via an "experimental protocol" in the same manner as a synthetic or analytical procedure. Instead, it is

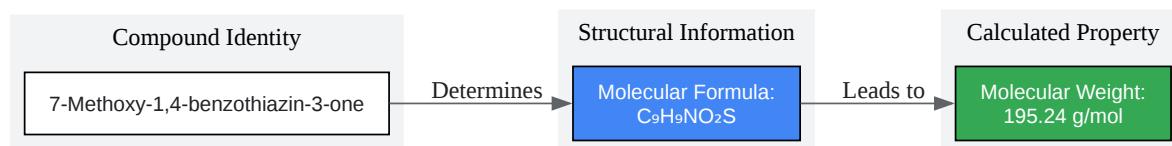
calculated based on the molecular formula, which is determined through methods such as:

- Mass Spectrometry: This technique measures the mass-to-charge ratio of ions to determine the exact mass of a molecule, allowing for the confirmation of its elemental composition and monoisotopic mass.
- Elemental Analysis: This method determines the percentage composition of elements (like carbon, hydrogen, nitrogen, and sulfur) in a sample, which helps in establishing the empirical and molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While primarily used for structure elucidation, ^1H and ^{13}C NMR can confirm the number of hydrogen and carbon atoms, respectively, thus validating the molecular formula.

A detailed protocol for any of these advanced analytical techniques is extensive and dependent on the specific instrumentation used. Researchers should consult standard analytical chemistry textbooks or instrument-specific manuals for comprehensive methodologies.

Data Relationship Visualization

To clarify the logical flow from chemical identity to its fundamental properties, the following diagram illustrates the relationship between the compound's name, its derived molecular formula, and the resulting molecular weight.



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Figure 1: Derivation of Molecular Weight.

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References

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